

Strategies to minimize Ceftolozane degradation during storage and handling

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Compound of Interest

Compound Name: Ceftolozane sulfate

Cat. No.: B1250060

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Technical Support Center: Ceftolozane Stability and Handling

This guide provides researchers, scientists, and drug development professionals with essential information and troubleshooting advice to minimize the degradation of Ceftolozane during storage and handling in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for Ceftolozane powder?

A1: Vials of Ceftolozane lyophilized powder should be stored in a refrigerator at 2°C to 8°C (36°F to 46°F) and protected from light.^[1]

Q2: How should I reconstitute Ceftolozane for experimental use?

A2: Aseptic technique must be followed.^{[2][3][4]} Reconstitute each vial with 10 mL of sterile water for injection or 0.9% Sodium Chloride for Injection, USP.^{[2][3][4][5][6][7]} Gently shake the vial to dissolve the powder completely.^{[2][5][6][7]} The final volume after reconstitution is approximately 11.4 mL.^{[2][3][4][5][7]}

Q3: What diluents are compatible with reconstituted Ceftolozane?

A3: Reconstituted Ceftolozane can be further diluted in an infusion bag containing 100 mL of 0.9% Sodium Chloride for Injection, USP or 5% Dextrose Injection, USP.[2][3][4][5][6]

Q4: How long is the reconstituted Ceftolozane solution stable before dilution?

A4: The reconstituted solution may be held at room temperature for up to 1 hour before transfer and dilution into a suitable infusion bag.[2][4][7]

Q5: What are the stability limits for diluted Ceftolozane solutions?

A5: After dilution, the solution is stable for 24 hours at room temperature or for 7 days when refrigerated at 2°C to 8°C (36°F to 46°F).[2][3][4][5][7] It is important to note that the constituted or diluted solution should not be frozen.[2][3][4][7]

Q6: Is Ceftolozane compatible with other drugs?

A6: The compatibility of Ceftolozane with other drugs has not been fully established. It should not be mixed with other drugs or physically added to solutions containing other drugs.[1][2][4][7] A study on simulated Y-site administration found Ceftolozane to be incompatible with albumin, amphotericin B, caspofungin, cyclosporine, nicardipine, phenytoin sodium, and propofol.[8][9][10] However, it was found to be compatible with 86 other drugs, including metronidazole.[8][9]

Troubleshooting Guide

Issue 1: My diluted Ceftolozane solution has changed color. Is it still usable?

- Answer: Ceftolozane infusions can range from clear, colorless to clear, slightly yellow.[1][2][3][4][6] Variations in color within this range do not affect the potency of the product. However, if you observe a significant color change outside of this range, it may indicate degradation, and the solution should be discarded. Always inspect solutions visually for particulate matter and discoloration before use.[2][3][4]

Issue 2: I've observed precipitation in my Ceftolozane solution. What should I do?

- Answer: The formation of particulate matter indicates a potential compatibility or stability issue. Do not use the solution. Visually inspect the solution for any particulate matter before

administration.[\[2\]](#)[\[3\]](#)[\[4\]](#) This could be due to incompatibility with the diluent or another substance, or it could be a sign of degradation.

Issue 3: My experiment requires a prolonged infusion at a temperature above room temperature. How stable is Ceftolozane under these conditions?

- Answer: Ceftolozane degradation is accelerated at higher temperatures. Studies have shown that at 32°C, there is a significant degradation of Ceftolozane, with the concentration falling below 95% of the initial value within 18 hours.[\[11\]](#) For infusions at elevated temperatures, it is recommended to limit the infusion time. For example, one study suggests a 12-hour infusion period when stored at 32°C.[\[11\]](#)[\[12\]](#) Tazobactam, often combined with Ceftolozane, is comparatively more stable at elevated temperatures.[\[11\]](#)[\[13\]](#)

Data on Ceftolozane Stability

The following tables summarize quantitative data on the stability of Ceftolozane under various storage and in-use conditions.

Table 1: Stability of Reconstituted and Diluted Ceftolozane/Tazobactam Solutions

Storage Condition	Diluent	Stability Duration	Reference
Room Temperature	0.9% Sodium Chloride or 5% Dextrose	24 hours	[2] [3] [4] [5] [7] [12]
Refrigerated (2°C to 8°C)	0.9% Sodium Chloride or 5% Dextrose	7 days	[2] [3] [4] [5] [7]

Table 2: Ceftolozane Stability at Elevated Temperatures in Elastomeric Devices

Temperature	Concentration	Time to <95% of Initial Concentration	Reference
32°C	5 mg/mL and 20 mg/mL	< 18 hours	[11]
37°C	'Renal', 'Standard', and 'High' Doses	> 24 hours (but below 95%)	[13][14]

Experimental Protocols

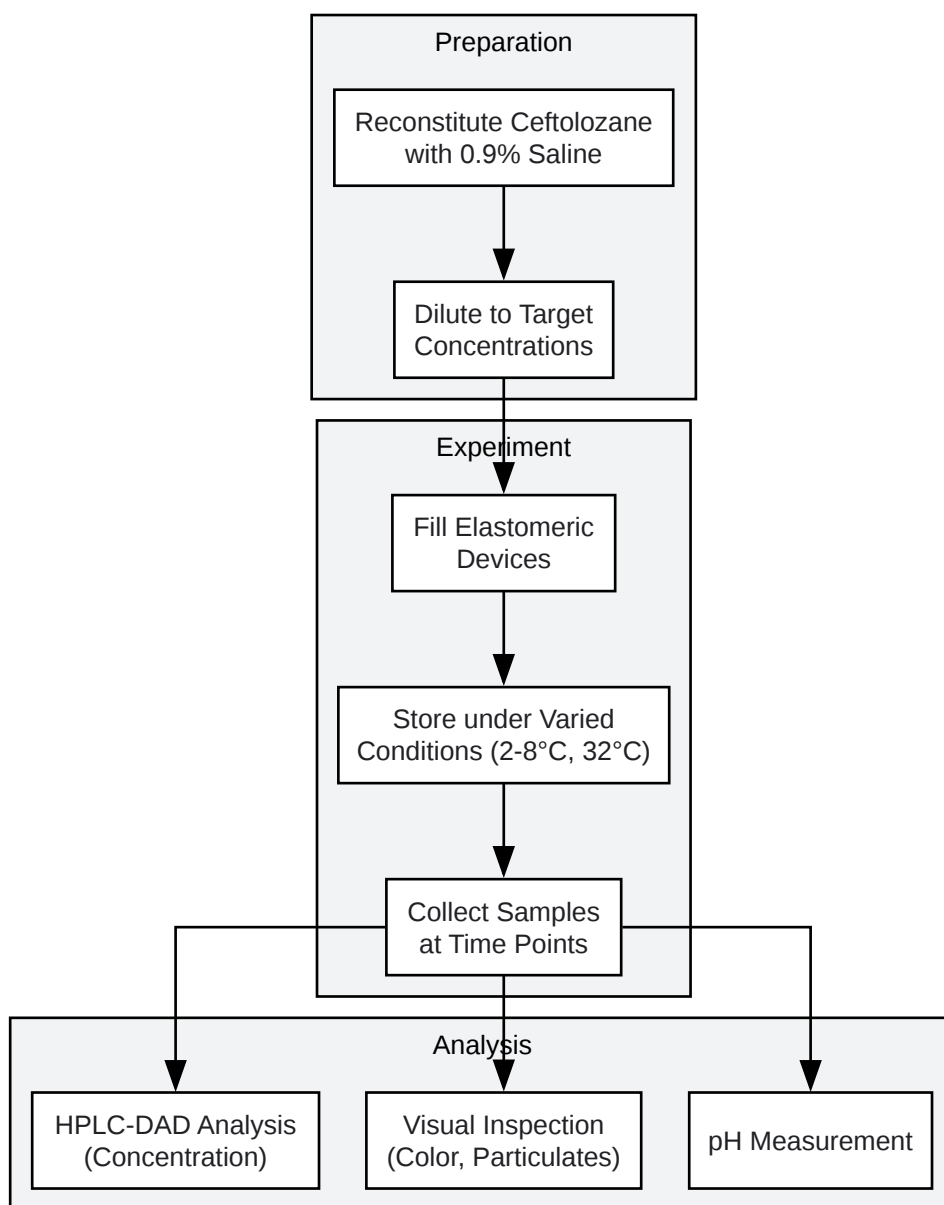
Protocol 1: Stability Testing of Ceftolozane in Elastomeric Devices

This protocol is a generalized summary based on methodologies described in the cited literature.[11][12][13]

- Preparation of Solutions:
 - Reconstitute Ceftolozane/Tazobactam with 0.9% w/v saline to achieve the desired therapeutic concentrations (e.g., 5 mg/mL and 20 mg/mL).[11]
- Filling of Elastomeric Devices:
 - Distribute the prepared solution into the elastomeric pump devices to be tested.
- Storage and Incubation:
 - For refrigerated stability, store the devices at 2-8°C for a specified period (e.g., 8 days). [11]
 - For "in-use" stability, incubate the devices at a simulated physiological temperature (e.g., 32°C or 37°C) for the desired infusion period (e.g., 12, 24, or 48 hours).[11][13]
- Sample Collection:
 - Collect samples from the devices at predetermined time points throughout the storage and incubation periods.

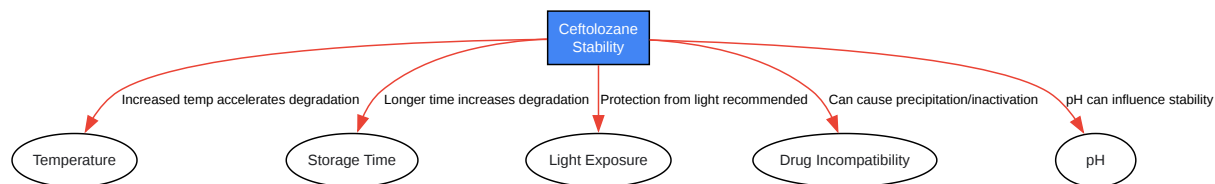
- Analysis:
 - Determine the concentrations of Ceftolozane and Tazobactam using a validated stability-indicating High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD) method.[\[11\]](#)
 - Visually inspect the solutions for any changes in color or for the presence of particulate matter.
 - Measure the pH of the solutions at each time point.[\[12\]](#)[\[15\]](#)

Visualizations



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Caption: Workflow for Ceftolozane stability testing.



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Caption: Factors influencing Ceftolozane degradation.

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